

# 7-Aminoquinoline-3-carboxylic acid derivatives and analogs

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## Compound of Interest

**Compound Name:** 7-Aminoquinoline-3-carboxylic acid

**Cat. No.:** B1604117

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An In-depth Technical Guide to **7-Aminoquinoline-3-carboxylic Acid** Derivatives and Analogs

## Authored by a Senior Application Scientist

This guide provides an in-depth exploration of the synthesis, biological activities, and pharmacological evaluation of **7-aminoquinoline-3-carboxylic acid** and its related analogs. Designed for researchers, medicinal chemists, and drug development professionals, this document synthesizes current knowledge, offers field-proven insights into experimental design, and provides detailed methodologies for practical application.

## The Quinoline Scaffold: A Cornerstone in Medicinal Chemistry

The quinoline ring system, a fusion of a benzene and a pyridine ring, is a privileged scaffold in drug discovery.<sup>[1][2]</sup> Its rigid, planar structure and ability to form hydrogen bonds, pi-pi stacking, and coordination complexes with metal ions make it an ideal framework for interacting with a diverse range of biological targets.<sup>[3]</sup> Quinoline derivatives have given rise to a multitude of approved drugs with activities spanning antimalarial (e.g., Chloroquine), antibacterial (e.g., Moxifloxacin), and anticancer applications.<sup>[1]</sup>

The **7-aminoquinoline-3-carboxylic acid** core, in particular, offers three key points for chemical modification: the amino group at position 7, the carboxylic acid at position 3, and

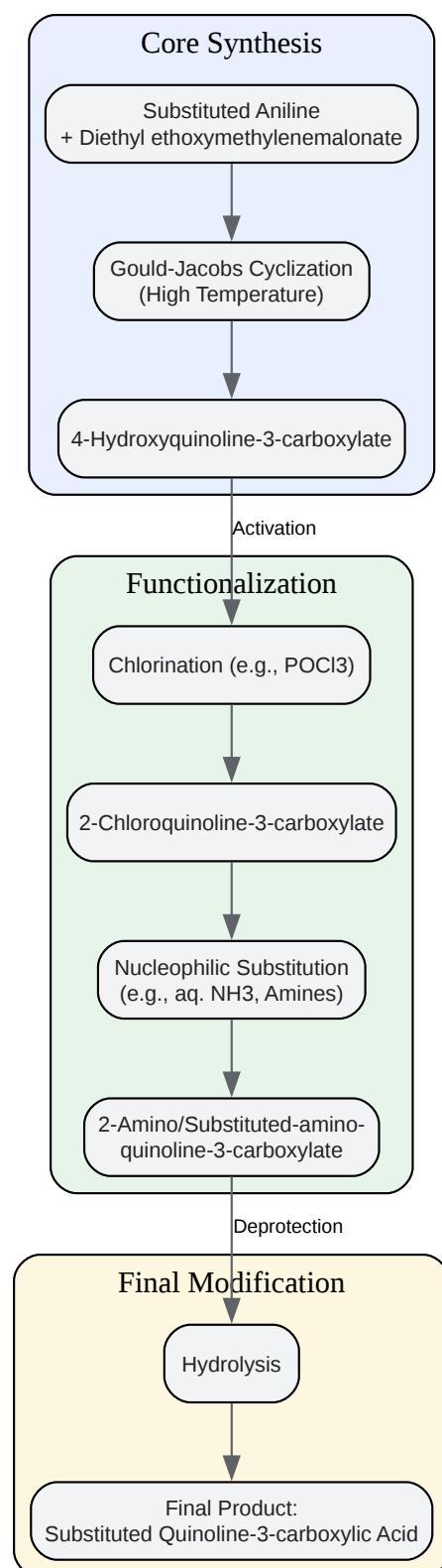
various positions on the bicyclic ring system. This inherent versatility allows for the fine-tuning of physicochemical properties and biological activity, making it a highly attractive starting point for developing novel therapeutic agents.[\[4\]](#)

## Synthetic Strategies: Building the Core and Introducing Diversity

The synthesis of quinoline-3-carboxylic acid derivatives is well-established, with several named reactions providing reliable access to the core structure. The choice of a specific synthetic route is often dictated by the desired substitution pattern and the availability of starting materials.

A common and effective approach involves the Gould-Jacobs reaction, starting from an aniline derivative. This method is particularly useful for introducing substituents on the benzene portion of the quinoline ring. Subsequent modifications can then be performed to build the final, functionalized molecule.

Below is a generalized workflow illustrating a multi-step synthesis, which often involves initial cyclization followed by functional group interconversion to generate diverse analogs.

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